

Physicochemical properties of 6-amino-N-methylhexanamide

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Compound of Interest

Compound Name: Hexanamide, 6-amino-N-methyl-

CAS No.: 23435-13-4

Cat. No.: B12111682

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An In-depth Technical Guide to the Physicochemical Properties of 6-amino-N-methylhexanamide

Abstract

6-amino-N-methylhexanamide (CAS No. 23435-13-4) is a bifunctional linear molecule of significant interest to researchers in medicinal chemistry and materials science.^[1] Its structure, featuring a terminal primary amine and a secondary N-methylated amide, provides a versatile scaffold for constructing more complex molecules, including peptide mimetics, polymers, and targeted drug conjugates. This guide offers a comprehensive analysis of its core physicochemical properties, synthesis, and spectral characteristics. Due to its status as a specialized research chemical, much of the publicly available data is computationally derived; this document synthesizes that information with established principles of physical organic chemistry and provides field-proven experimental protocols for its synthesis and analysis.

Chemical Identity and Structure

The foundational step in understanding any chemical is to define its precise structure and identifiers. 6-amino-N-methylhexanamide is a derivative of 6-aminohexanoic acid, featuring a

methyl group on the amide nitrogen.

Caption: 2D Chemical Structure of 6-amino-N-methylhexanamide.

This structure imparts both hydrophilic (amine, amide) and lipophilic (pentamethylene chain) characteristics, making its physicochemical properties highly relevant to its application, particularly in drug development.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	6-amino-N-methylhexanamide	Computed by LexiChem[1]
CAS Number	23435-13-4	CAS Common Chemistry[1]
Molecular Formula	C ₇ H ₁₆ N ₂ O	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
Canonical SMILES	CNC(=O)CCCCCN	PubChem[1]
InChIKey	BUSHYIBZUMHUEU-UHFFFAOYSA-N	PubChem[1]

Physicochemical Properties: A Blend of Hydrophilicity and Lipophilicity

The interplay between the polar functional groups and the nonpolar alkyl chain governs the molecule's behavior in different environments. While experimental data is scarce, we can derive a robust profile from computational models and by analogy to similar structures.

Table 2: Key Physicochemical Parameters

Property	Value (Predicted/Estimated)	Causality and Scientific Insight
XLogP3-AA	-0.9	This negative LogP value indicates a higher preference for water over octanol, signifying overall hydrophilicity. [1] The two polar, hydrogen-bonding groups (amine and amide) outweigh the lipophilicity of the five-carbon chain. This is critical for predicting aqueous solubility and membrane permeability in drug design.
Topological Polar Surface Area (TPSA)	55.1 Å ²	TPSA is a key descriptor for predicting drug transport properties.[1] A value below 140 Å ² is generally associated with good cell permeability. This moderate TPSA suggests the molecule can effectively engage in polar interactions without being excessively polar, balancing solubility with membrane crossing potential.
pKa (Basic)	10.5 (Primary Amine) -0.5 (Amide Nitrogen)	The terminal primary amine is expected to have a pKa typical of alkylamines, making it protonated and positively charged at physiological pH (~7.4). The amide nitrogen is non-basic due to resonance delocalization of its lone pair into the carbonyl group. This charge state is fundamental to

its interaction with biological targets and its solubility profile.

Solubility

High in water and polar protic solvents (e.g., methanol, ethanol). Limited in nonpolar solvents (e.g., hexane).

The primary amine and secondary amide can both donate and accept hydrogen bonds, leading to strong interactions with water.^[2] By contrast, the lack of extensive nonpolar surface area limits solubility in lipophilic solvents.

Boiling Point

>250 °C (Estimated)

Due to strong intermolecular hydrogen bonding from both the amine and amide groups, a high boiling point is expected. Direct experimental data is unavailable, but related compounds like N-methylhexanamide boil at ~226 °C, and the addition of a primary amine would increase this significantly.^[3]

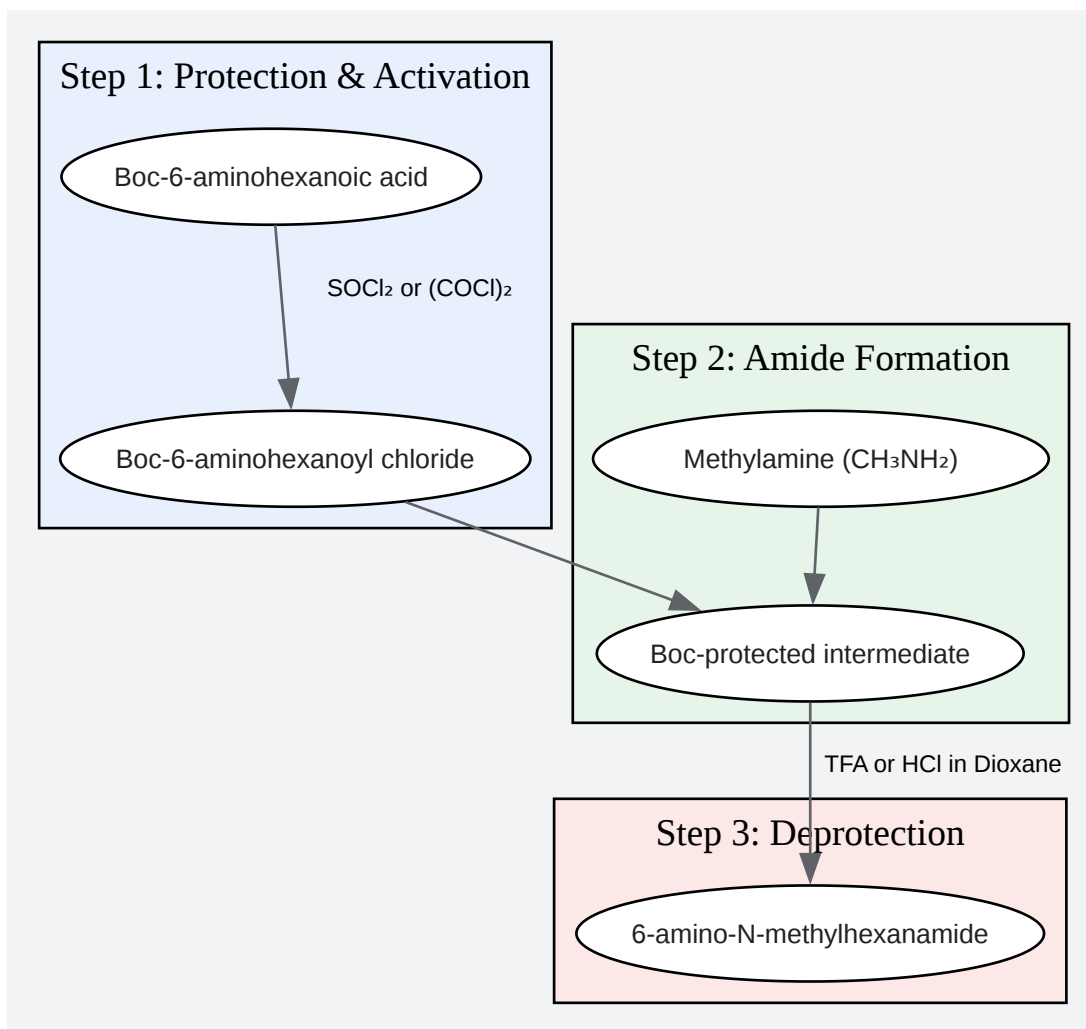
Melting Point

Solid at room temperature (Estimated)

The combination of hydrogen bonding and the linear alkyl chain allows for efficient crystal packing, suggesting it is a solid at standard conditions. The related 6-amino-hexanamide has a high melting point of 194 °C.^[4]

Synthesis Pathway and Experimental Protocol

A common and reliable method for synthesizing N-alkyl amides is the reaction of an activated carboxylic acid derivative with the corresponding amine. A logical pathway for 6-amino-N-methylhexanamide starts from a protected 6-amino-hexanoic acid.



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Sources

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